

Total Synthesis of JBIR-22: An Application Note and Protocol

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Compound of Interest

Compound Name: JBIR-22

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This document provides a detailed overview and experimental protocols for the total synthesis of **JBIR-22**, a potent inhibitor of protein-protein interactions. The synthesis is notable for its stereoselective construction of a unique 4,4-disubstituted glutamic acid moiety, a key structural feature of this class of natural products.^{[1][2][3]} The protocols described herein are based on the successful total syntheses reported by Westwood and colleagues, offering a roadmap for the laboratory-scale production of **JBIR-22** and its analogs for further biological and pharmacological evaluation.

Introduction

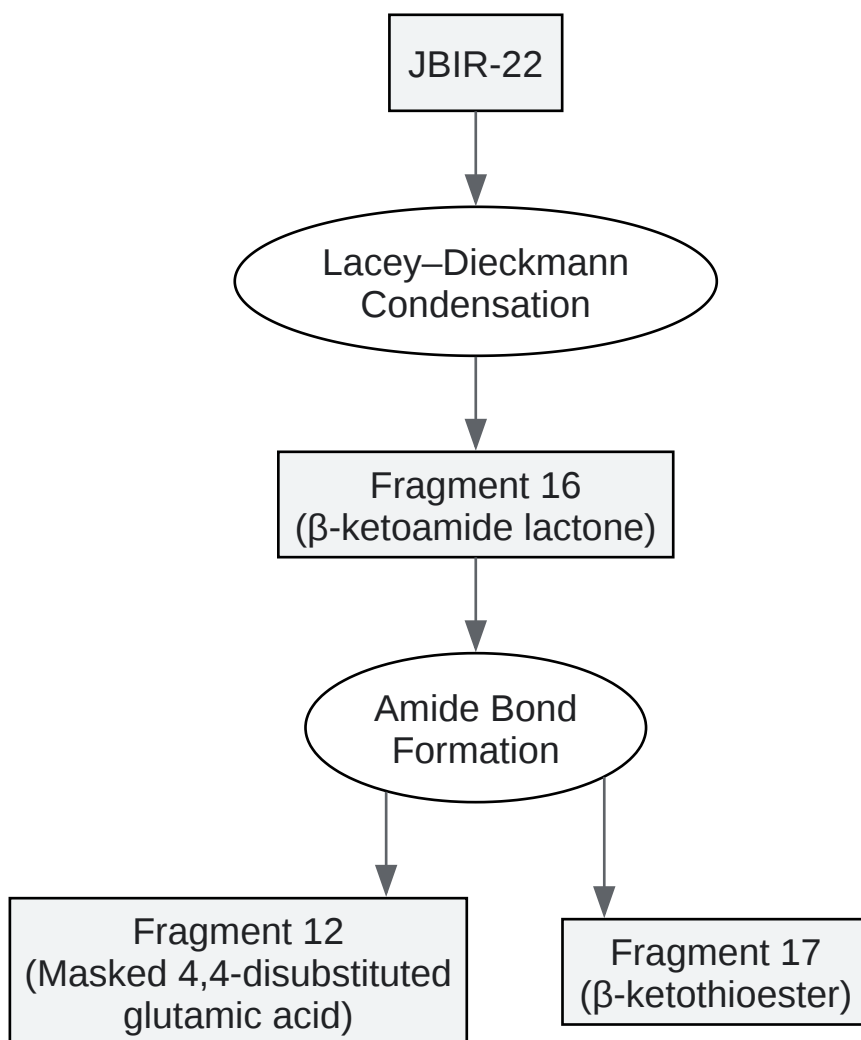
JBIR-22 is a tetramic acid-containing natural product that has garnered significant interest due to its unique biological activity. It has been identified as the first in its class to function as a protein-protein interaction (PPI) inhibitor.^{[1][3]} Specifically, **JBIR-22** disrupts the homodimerization of the proteasome assembly chaperone 3 (PAC3), a critical process in the formation of the proteasome.^[1] Given the clinical success of proteasome inhibitors in oncology, targeting the assembly of this complex represents a promising therapeutic strategy.^[1] The total synthesis of **JBIR-22** not only provides access to this valuable molecule but also allows for the

synthesis of stereoisomers to definitively assign the relative and absolute stereochemistry of the natural product.^{[1][3]}

The core synthetic challenge lies in the construction of the sterically congested and stereochemically rich 4,4-disubstituted glutamic acid fragment.^{[1][2][3]} This guide details a convergent synthetic strategy that addresses this challenge, culminating in the formation of the tetramic acid core and the final **JBIR-22** molecule.

Retrosynthetic Analysis

The synthetic approach hinges on a convergent strategy where the molecule is disconnected into two key fragments: a masked 4,4-disubstituted glutamic acid derivative and a β -ketothioester containing the decalin moiety.^[1] The tetramic acid core is planned to be constructed at a late stage via a Lacey–Dieckmann condensation.^[1]



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Caption: Retrosynthetic analysis of **JBIR-22**.

Experimental Protocols

The following protocols are for the key transformations in the synthesis of **JBIR-22**.

Synthesis of the Masked 4,4-Disubstituted Glutamic Acid (Fragment 12)

This multi-step sequence begins with the condensation of (RS)-tert-butanefulfonamide with ethyl pyruvate to establish the initial stereocenter.

Step 1: Condensation of (RS)-tert-butanefulfonamide with ethyl pyruvate

- To a solution of (RS)-tert-butanefulfonamide and ethyl pyruvate, add $\text{Ti}(\text{OEt})_4$.
- Stir the reaction at room temperature.
- Monitor the reaction by TLC until completion.
- Purify the product by column chromatography to yield the corresponding N-sulfinyl imine.

Note: Optimization of this step is crucial to maximize the yield of the desired imine and minimize the formation of a lactone byproduct.^[1]

Step 2: Diastereoselective Aldol Reaction and Subsequent Reduction

- Treat the N-sulfinyl imine with a suitable enolate at low temperature.
- Following the aldol addition, perform a diastereoselective reduction of the imine.
- The reaction is then subjected to acidic conditions to facilitate cleavage of the N-sulfinyl group and lactonization.
- Purify the resulting masked 4-hydroxy-4-isopropyl glutamic acid (Fragment 12) by column chromatography.

Synthesis of the β -Ketothioester (Fragment 17)

The decalin-containing fragment is prepared through an intramolecular Diels-Alder reaction.

Step 1: Intramolecular Diels-Alder Cycloaddition

- Synthesize the linear triene precursor.
- Employ an organocatalyst to promote an enantioselective intramolecular Diels-Alder reaction.
- The resulting cycloadduct contains the core decalin structure with the desired stereochemistry.
- Purify the product by column chromatography.

Step 2: Elaboration to the β -Ketothioester

- Perform a series of functional group manipulations on the cycloadduct, including an oxidation, to install the β -ketone.
- Couple the resulting carboxylic acid with a thiol to generate the β -ketothioester (Fragment 17).

Assembly of JBIR-22

Step 1: Coupling of Fragment 12 and Fragment 17

- To a solution of the masked glutamic acid derivative (Fragment 12) and the β -ketothioester (Fragment 17) in THF, add silver trifluoroacetate and triethylamine at 0 °C.[\[1\]](#)
- Allow the reaction to warm to room temperature and stir for 2 hours.[\[1\]](#)
- Quench the reaction and extract the product.
- Purify the coupled product by column chromatography.

Step 2: Lacey-Dieckmann Condensation and Hydrolysis

- Treat the coupled product with t-BuOK in THF at 0 °C, then allow it to warm to room temperature to induce the Lacey-Dieckmann condensation.[1]
- Following cyclization, add aqueous NaOH and heat the reaction mixture in a microwave reactor at 110 °C for 20 minutes to hydrolyze the ester.[1]
- Acidify the reaction mixture and extract the final product, **JBIR-22**.
- Purify by reverse-phase chromatography.

Quantitative Data Summary

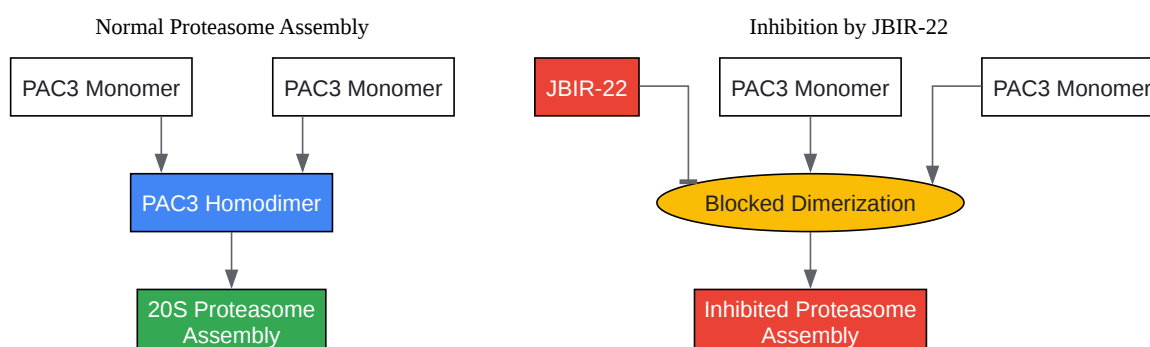
The following table summarizes the yields for the key steps in the synthesis of a diastereomer of **JBIR-22**.

Step	Product	Yield (%)
Coupling of Fragment 12 and Fragment 17a	Compound 25a	89
Lacey-Dieckmann Condensation and Hydrolysis of 25a	JBIR-22 diastereomer 2a	71
Coupling of Fragment 12 and Fragment 17b	Compound 25b	84
Lacey-Dieckmann Condensation and Hydrolysis of 25b	JBIR-22 diastereomer 2b	74
Overall Yield (from cyclohexene, 10 steps, longest linear route)	JBIR-22 diastereomer 2a	10.1
Overall Yield (from cyclohexene, 10 steps, longest linear route)	JBIR-22 diastereomer 2b	11.3

Data obtained from Healy et al., Angew. Chem. Int. Ed. 2015, 54, 4046-4050.[1]

Mechanism of Action

JBIR-22 acts by inhibiting the homodimerization of the proteasome assembly chaperone PAC3. This disruption prevents the proper assembly of the 20S proteasome, a key cellular machinery for protein degradation.



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Caption: **JBIR-22** inhibits proteasome assembly.

Conclusion

The total synthesis of **JBIR-22** has been successfully achieved through a convergent and stereoselective route. The protocols outlined in this document provide a foundation for the synthesis of this important biological probe and its analogs. The ability to access synthetic **JBIR-22** will facilitate further investigation into its mechanism of action and its potential as a therapeutic agent targeting protein-protein interactions in the proteasome pathway.

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